

Synthesis of Ferrous Bromide from Iron and Hydrobromic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ferrous bromide

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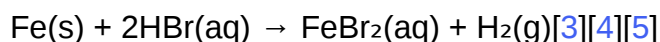
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the synthesis of **ferrous bromide** (FeBr_2) through the reaction of elemental iron with hydrobromic acid. **Ferrous bromide** is a valuable precursor and catalyst in various chemical processes, including organic synthesis and the development of magnetic materials.^{[1][2]} Its utility in the synthesis of organic bromides makes it a compound of interest for pharmaceutical and agrochemical research.^[1] This document outlines the fundamental chemical principles, a detailed experimental protocol, and critical considerations for the successful synthesis and handling of this compound.

Core Chemical Principles

The synthesis of **ferrous bromide** from iron and hydrobromic acid is a single displacement, oxidation-reduction (redox) reaction.^{[3][4]} In this process, elemental iron (Fe) is oxidized to its +2 state (ferrous iron), while the hydrogen in hydrobromic acid (HBr) is reduced, forming hydrogen gas (H_2).

The balanced chemical equation for this reaction is:



In this reaction, hydrobromic acid acts as the oxidizing agent, and iron serves as the reducing agent.^[3] The product, **ferrous bromide**, is initially formed in an aqueous solution.^[6] Obtaining

the anhydrous form requires additional steps, as direct heating of the hydrated salt can lead to oxidation and hydrolysis, forming iron hydroxides or oxides.[6]

Quantitative Data and Physical Properties

The following table summarizes the key quantitative data based on the stoichiometry of the reaction and the physical properties of the resulting compound.

Parameter	Value	Unit	Notes
Reactant Molar Masses			
Iron (Fe)	~55.85	g/mol	[4]
Hydrobromic Acid (HBr)	~80.91	g/mol	[4]
Product Molar Mass			
Anhydrous Ferrous Bromide (FeBr ₂)	215.65	g/mol	[1][7]
Stoichiometric Ratio			
Fe : HBr	1 : 2	molar	[4][5]
Physical Properties of Anhydrous FeBr ₂			
Appearance	Yellow or brownish solid	-	[7]
Density	4.63	g/cm ³	[1][7]
Melting Point	684	°C	[1][7]
Boiling Point	934	°C	[1][7]
Solubility	Soluble in water, THF, methanol, ethanol	-	[2][7]

Detailed Experimental Protocol

This section details a standard laboratory procedure for the synthesis of aqueous **ferrous bromide**, followed by considerations for isolating the anhydrous salt.

Objective: To synthesize **ferrous bromide** (FeBr_2) via the reaction of iron powder with hydrobromic acid.

Materials:

- Fine iron powder (reduced iron)
- Concentrated hydrobromic acid (HBr), typically 48%
- Deionized water, deoxygenated
- Methanol (for an alternative synthesis route)[\[7\]](#)
- Inert gas (e.g., Nitrogen or Argon)

Equipment:

- Round-bottom flask with a reflux condenser
- Heating mantle
- Magnetic stirrer and stir bar
- Schlenk line or glove box for handling air-sensitive materials
- Filtration apparatus (e.g., Büchner funnel or cannula)
- Vacuum pump

Procedure:

- Reactant Preparation:

- Carefully weigh a stoichiometric amount of fine iron powder. For example, to react with 2 moles of HBr, use approximately 55.85 g of iron.
- Under an inert atmosphere to prevent premature oxidation, add the iron powder to the round-bottom flask.
- Reaction Execution:
 - Slowly add a stoichiometric excess of concentrated hydrobromic acid to the flask containing the iron powder. The reaction is exothermic and will produce hydrogen gas. Ensure proper ventilation in a fume hood.
 - The balanced reaction requires a 1:2 molar ratio of Fe to HBr.[4][5] A slight excess of acid can ensure complete reaction of the iron.
 - The reaction may proceed slowly at room temperature.[8] Gentle heating and stirring can be applied to increase the reaction rate.
 - Fit the flask with a reflux condenser and continue to stir the mixture until the evolution of hydrogen gas ceases, indicating the completion of the reaction. The solution will typically appear pale green, characteristic of the hexahydrated **ferrous bromide** complex.[9]
- Product Isolation (Aqueous/Hydrated Form):
 - Once the reaction is complete, allow the solution to cool to room temperature.
 - Filter the hot solution under an inert atmosphere to remove any unreacted iron and other solid impurities.
 - Cool the filtrate to induce crystallization of **ferrous bromide** hydrates, most commonly the pale green hexahydrate, $\text{FeBr}_2 \cdot 6\text{H}_2\text{O}$.[2]
- Dehydration to Anhydrous **Ferrous Bromide**:
 - Obtaining anhydrous FeBr_2 from its hydrated form is challenging due to its susceptibility to oxidation and hydrolysis.[6]

- A common method involves heating the hydrated salt in a stream of dry hydrogen bromide gas at elevated temperatures (e.g., 400 °C).[2]
- Alternatively, heating the methanol solvate complex ($[\text{Fe}(\text{MeOH})_6]\text{Br}_2$) in a vacuum can yield pure, anhydrous FeBr_2 .[7]

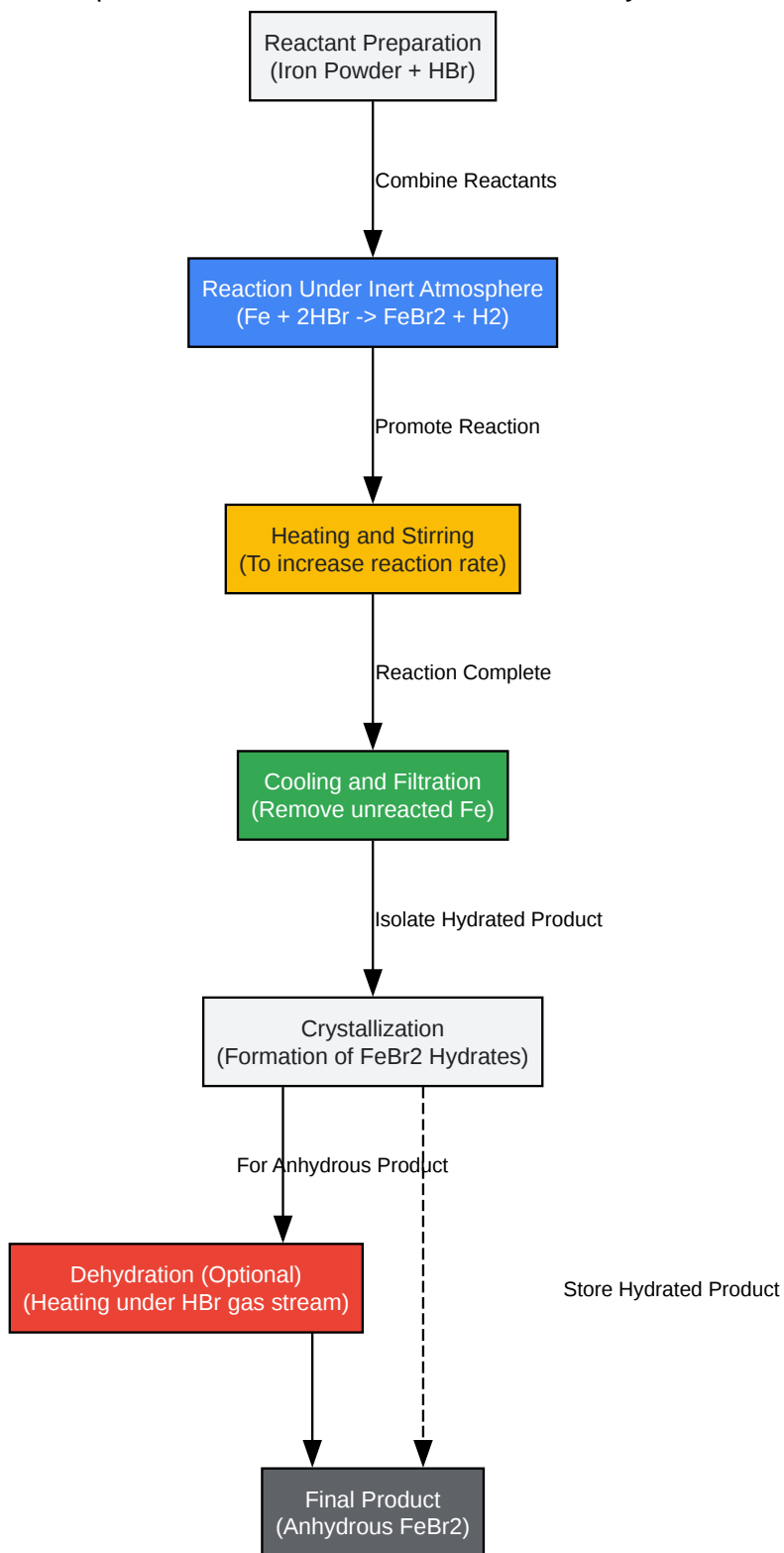
Safety Precautions:

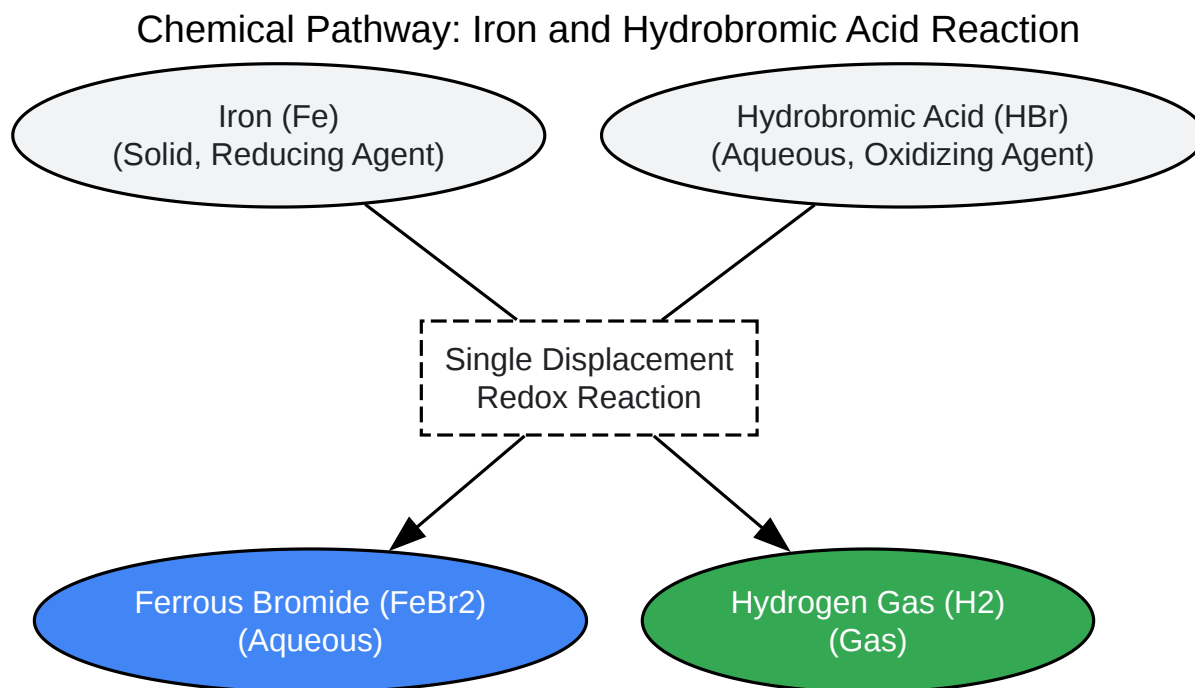
- Hydrobromic acid is corrosive and can cause severe burns. Always handle it in a fume hood with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- The reaction produces flammable hydrogen gas. Ensure the apparatus is well-ventilated and away from ignition sources.
- **Ferrous bromide** is hygroscopic and air-sensitive.[2] Handle and store the final product under an inert atmosphere (e.g., in a glove box or desiccator with a drying agent).[9]

Visualized Workflows and Pathways

The following diagrams illustrate the experimental workflow and the underlying chemical reaction pathway.

Experimental Workflow for Ferrous Bromide Synthesis

[Click to download full resolution via product page](#)Caption: Experimental workflow for the synthesis of **ferrous bromide**.



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Caption: Chemical reaction pathway for **ferrous bromide** synthesis.

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- To cite this document: BenchChem. [Synthesis of Ferrous Bromide from Iron and Hydrobromic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b049432#ferrous-bromide-synthesis-from-iron-and-hydrobromic-acid]

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